

An In-depth Technical Guide to Ethyl 2-(5-Oxazolyl)benzoate

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Compound of Interest

Compound Name: **Ethyl 2-(5-Oxazolyl)benzoate**

Cat. No.: **B1470951**

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CAS Number: 1186127-15-0

For: Researchers, scientists, and drug development professionals

Abstract

This technical guide provides a comprehensive overview of **Ethyl 2-(5-Oxazolyl)benzoate**, a heterocyclic building block with significant potential in medicinal chemistry and materials science. While not extensively documented in peer-reviewed literature, its structural motifs—an oxazole ring linked to an ethyl benzoate scaffold—position it as a valuable intermediate for the synthesis of complex molecular architectures. This document outlines its physicochemical properties, proposes a detailed synthetic pathway based on established chemical principles, and explores its potential applications, particularly in drug discovery. The guide is intended to serve as a foundational resource for researchers looking to incorporate this versatile molecule into their synthetic programs.

Introduction and Overview

Ethyl 2-(5-Oxazolyl)benzoate (CAS No. 1186127-15-0) is a bifunctional organic molecule that merges the aromatic and electron-rich nature of the oxazole ring with the classic reactivity of an ethyl benzoate moiety. The oxazole heterocycle is a well-regarded pharmacophore, present in numerous biologically active compounds, prized for its ability to engage in hydrogen bonding and other non-covalent interactions with biological targets. The ethyl benzoate portion, on the other hand, serves as a versatile chemical handle for further synthetic transformations.

The strategic placement of the oxazole at the 2-position of the benzoate ring creates a sterically influenced and electronically distinct environment, offering unique opportunities for the design of novel pharmaceuticals and functional materials. Commercial availability suggests its utility as a building block, particularly in the synthesis of anti-inflammatory and antimicrobial agents, as well as in the development of fluorescent dyes and optical brighteners.[\[1\]](#)[\[2\]](#)

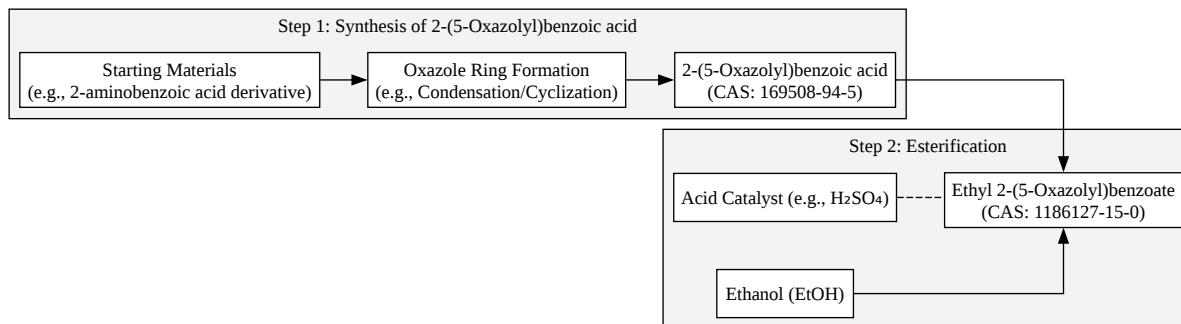
Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 2-(5-Oxazolyl)benzoate** is presented in Table 1. This data is compiled from commercially available sources and theoretical calculations.

Property	Value	Source
CAS Number	1186127-15-0	[2]
Molecular Formula	C ₁₂ H ₁₁ NO ₃	[2]
Molecular Weight	217.22 g/mol	[2]
Appearance	Predicted: White to off-white solid or oil	-
Purity	Typically ≥97% (commercial grade)	[2]
Storage	Room temperature, dry conditions	[2]
SMILES	O=C(OCC)C1=CC=CC=C1C2 =CN=CO2	-
MDL Number	MFCD18375300	[2]

Proposed Synthetic Pathway

While a specific, peer-reviewed synthesis for **Ethyl 2-(5-Oxazolyl)benzoate** is not readily available in the scientific literature, a scientifically sound and logical two-step pathway can be proposed. This pathway commences with the synthesis of the key intermediate, 2-(5-Oxazolyl)benzoic acid, followed by a classic Fischer esterification.

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Caption: Proposed two-step synthesis of **Ethyl 2-(5-Oxazolyl)benzoate**.

Step 1: Synthesis of 2-(5-Oxazolyl)benzoic acid (CAS: 169508-94-5)

The synthesis of the oxazole ring is a cornerstone of heterocyclic chemistry. While multiple methods exist, a plausible approach for creating the 2-(5-Oxazolyl)benzoic acid scaffold would involve the condensation and cyclization of appropriate precursors. One common strategy for forming a 5-substituted oxazole involves the reaction of a compound containing an α -hydroxyketone or equivalent with a source of formamide or a similar reagent to provide the remaining atoms of the oxazole ring.

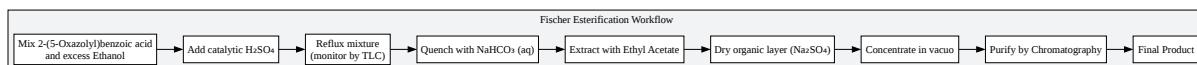
Hypothetical Protocol:

- Precursor Synthesis: A suitable starting material would be a derivative of 2-aminobenzoic acid that is transformed to introduce the necessary functionality for oxazole ring formation. The specific choice of reagents would depend on the desired bond disconnections for the oxazole ring.

- Cyclization: The precursor would then be subjected to cyclization conditions. For instance, a reaction analogous to the Robinson-Gabriel synthesis would involve the dehydration of a 2-acylaminoketone.
- Work-up and Isolation: Following the reaction, a standard aqueous work-up, extraction with an organic solvent, and purification by chromatography or recrystallization would yield the desired 2-(5-Oxazolyl)benzoic acid.

Step 2: Fischer Esterification to Ethyl 2-(5-Oxazolyl)benzoate

With the carboxylic acid precursor in hand, the final step is a straightforward Fischer esterification. This is a classic and reliable acid-catalyzed reaction between a carboxylic acid and an alcohol.



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Caption: Experimental workflow for the esterification of 2-(5-Oxazolyl)benzoic acid.

Detailed Experimental Protocol:

- Reaction Setup: To a solution of 2-(5-Oxazolyl)benzoic acid (1.0 eq) in absolute ethanol (20-30 volumes), add a catalytic amount of concentrated sulfuric acid (0.1-0.2 eq) dropwise at room temperature.
- Heating: Heat the reaction mixture to reflux (approximately 78 °C) and maintain for 4-12 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Work-up: After cooling to room temperature, carefully neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate.
- Extraction: Extract the aqueous layer with ethyl acetate (3 x 20 volumes). Combine the organic layers.
- Drying and Concentration: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **Ethyl 2-(5-Oxazolyl)benzoate**.

Characterization and Analytical Data (Predicted)

As no published experimental data for **Ethyl 2-(5-Oxazolyl)benzoate** is available, the following characterization data is predicted based on the structure and known spectral data of similar compounds, such as ethyl benzoate.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Data
¹ H NMR	δ (ppm): 8.0-7.8 (m, 1H, Ar-H), 7.6-7.4 (m, 3H, Ar-H), 7.9 (s, 1H, oxazole-H), 7.2 (s, 1H, oxazole-H), 4.4 (q, 2H, -OCH ₂ CH ₃), 1.4 (t, 3H, -OCH ₂ CH ₃).
¹³ C NMR	δ (ppm): 166 (C=O), 155 (oxazole-C), 150 (oxazole-C), 132-128 (Ar-C), 125 (oxazole-C), 61 (-OCH ₂ CH ₃), 14 (-OCH ₂ CH ₃).
IR (cm ⁻¹)	~3100 (C-H, aromatic), ~2980 (C-H, aliphatic), ~1720 (C=O, ester), ~1600, 1450 (C=C, aromatic), ~1100 (C-O, ester).
MS (ESI+)	m/z: 218.07 [M+H] ⁺ , 240.05 [M+Na] ⁺ .

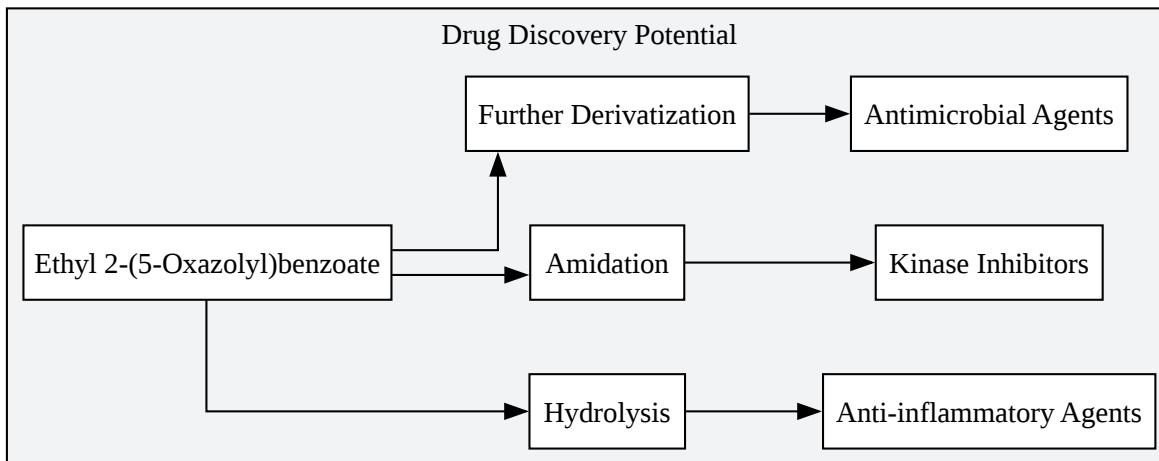
Applications in Research and Development

The true value of **Ethyl 2-(5-Oxazolyl)benzoate** lies in its potential as a versatile intermediate in the synthesis of more complex molecules with tailored properties.

Medicinal Chemistry and Drug Discovery

The oxazole ring is a key component in a wide array of pharmaceuticals. The presence of this moiety in **Ethyl 2-(5-Oxazolyl)benzoate** makes it an attractive starting point for the development of novel therapeutic agents.

- **Anti-inflammatory Agents:** The oxazole nucleus is found in several non-steroidal anti-inflammatory drugs (NSAIDs). The ethyl benzoate handle can be hydrolyzed to the corresponding carboxylic acid, a common feature of many NSAIDs, or can be further derivatized to explore other interactions with target enzymes like cyclooxygenases (COX-1 and COX-2).
- **Antimicrobial Agents:** Oxazole-containing compounds have demonstrated a broad spectrum of antibacterial and antifungal activities. This building block can be used to generate libraries of new compounds for screening against various microbial pathogens.
- **Kinase Inhibitors:** The planar, aromatic nature of the core structure can serve as a scaffold for the design of kinase inhibitors, a critical class of anti-cancer drugs. The ester can be converted to an amide to introduce vectors that can interact with the hinge region of a kinase active site.



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Caption: Potential synthetic routes from **Ethyl 2-(5-Oxazolyl)benzoate** in drug discovery.

Materials Science

The conjugated system formed by the benzene and oxazole rings suggests potential applications in materials science.

- Fluorescent Dyes and Optical Brighteners: The ability to absorb and emit light is a characteristic of many conjugated heterocyclic systems. Modifications to the core structure could be used to tune the photophysical properties, leading to the development of new fluorescent probes for biological imaging or optical brighteners for various industrial applications.[\[1\]](#)

Conclusion

Ethyl 2-(5-Oxazolyl)benzoate is a promising, yet under-explored, chemical building block. Its synthesis is achievable through established and reliable chemical transformations. The combination of the biologically relevant oxazole ring and the synthetically versatile ethyl benzoate functionality makes it a valuable tool for researchers in medicinal chemistry and materials science. This guide provides a foundational understanding of its properties, a

practical approach to its synthesis, and an overview of its potential applications, thereby enabling its broader use in the scientific community.

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